

(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate stability issues and degradation

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Compound of Interest

Compound Name: (E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate

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Technical Support Center: (E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate**.

Frequently Asked Questions (FAQs)

Q1: What is (E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate?

(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate is an organic compound with the molecular formula $C_{12}H_{11}NO_3$.^{[1][2][3]} It is characterized by a cyano group and a hydroxyphenyl moiety, making it a subject of interest in medicinal chemistry and materials science.^[1] It is commonly used as an intermediate or precursor in the synthesis of pharmaceuticals, fine chemicals, and polymers.^[4]

Q2: What are the primary applications of this compound?

This compound serves as a versatile building block in organic synthesis. Key applications include:

- Pharmaceuticals: It is a precursor for various bioactive compounds, including those with potential anticancer and antimicrobial properties.[1][4]
- Materials Science: Its structure is suitable for developing polymers and materials with specific UV-absorbing, optical, and electronic characteristics.[1][4]
- Agrochemicals: It shows potential for use in developing new agrochemicals due to its biological activity.[1]

Q3: What are the recommended storage conditions for **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate**?

To ensure stability, the compound should be stored in a cool, dry place, with recommended temperatures between 2-8°C.[4] It is sensitive to moisture, which can initiate polymerization.[5]

Q4: Is this compound sensitive to heat?

Yes, **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate** is a thermally sensitive compound.[1] Cyanoacrylate-based polymers generally exhibit poor stability at high temperatures.[6] Thermal degradation can occur, especially during purification at atmospheric pressure.[1]

Q5: What solvents are compatible with this compound?

For recrystallization, ethanol is an effective solvent.[1] While ethyl cyanoacrylate itself is miscible with solvents like acetone, dichloromethane, and methyl ethyl ketone, these solutions are only stable in the complete absence of moisture.[5] For analytical purposes like capillary electrophoresis, chloroform has been used for dissolution prior to extraction.[7]

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate** in experimental settings.

Issue / Observation	Potential Cause(s)	Recommended Solution(s)
Compound solidifies or becomes viscous in the container.	Moisture-induced polymerization: The compound is highly susceptible to anionic polymerization initiated by moisture or weak bases.[5][8]	<ul style="list-style-type: none">• Ensure the container is tightly sealed and stored in a desiccator.• Handle the compound under an inert atmosphere (e.g., nitrogen or argon) if possible.• Use anhydrous solvents and dried glassware for all experiments.
Low yield or product degradation during purification by distillation.	Thermal Degradation: The compound is thermally sensitive. Distillation at atmospheric pressure can lead to decomposition.[1] The polymer form can undergo "unzipping" depolymerization at elevated temperatures.[9]	<ul style="list-style-type: none">• Use vacuum distillation to lower the boiling point and minimize thermal stress.[1]• Maintain a slow and steady heating rate (e.g., 2-5°C per minute) to prevent thermal shock.[1]• Consider non-thermal purification methods like recrystallization from ethanol.[1]
Inconsistent results in biological assays.	Compound Degradation: The compound may have degraded due to improper storage or handling, leading to reduced purity and activity. Exposure to light, heat, or moisture can cause degradation.	<ul style="list-style-type: none">• Verify the purity of the compound using analytical techniques (e.g., NMR, HPLC) before use.• Prepare solutions fresh for each experiment.• Protect solutions from light by using amber vials or wrapping containers in aluminum foil.
Formation of unexpected byproducts in reactions.	Side Reactions/Degradation: The hydroxyphenyl and acrylate groups are reactive. Degradation can be initiated by basic reagents, leading to unintended products.[9] The degradation of ethyl	<ul style="list-style-type: none">• Control the reaction pH carefully, as basic conditions can accelerate degradation.• Analyze reaction mixtures for common degradation products.• Run control experiments to assess the stability of the starting material under the

	cyanoacrylate can produce irritants like formaldehyde.[10]	reaction conditions without other reagents.
Poor solubility in a chosen solvent.	Incorrect Solvent Selection: The compound has specific solubility characteristics.	<ul style="list-style-type: none">For recrystallization, hot ethanol is recommended.[1]Refer to literature for appropriate solvents for your specific application. For solutions, ensure the solvent is anhydrous to prevent polymerization.[5]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₁ NO ₃	[1][2][3]
Molecular Weight	217.22 g/mol	[1][2][3]
Appearance	White to Yellow powder/crystal	
Melting Point	180-182°C	[4]
Boiling Point	381.8°C (at 760 mmHg)	[4]
Storage Temperature	2-8°C	[4]

Table 2: Stability and Degradation Profile

Condition	Effect	Comments	Reference(s)
High Temperature	Prone to thermal degradation and decomposition.	Vacuum distillation is recommended for purification to reduce the boiling point. [1] Poly(ethyl cyanoacrylate) degradation is primarily due to unzipping depolymerization. [9]	[1] [6] [9]
Moisture/Bases	Rapidly undergoes exothermic anionic polymerization.	Solutions are only stable in the complete absence of moisture. [5]	[5] [8]
Light Exposure	Potential for photodegradation (common for conjugated systems).	Photostability testing is advised for formulations. Store protected from light.	[11]
Aqueous Solutions	Susceptible to hydrolysis.	Poly(alkyl cyanoacrylates) are known to undergo rapid hydrolysis in aqueous conditions. [9]	[9]
Shelf Life	Approximately one year for unopened cyanoacrylate adhesives.	Performance degrades significantly after two years of storage. [7] Opened containers should be used within a month. [8]	[7] [8]

Experimental Protocols

Protocol 1: Purification by Recrystallization

This protocol is suitable for purifying the compound on a laboratory scale.

Materials:

- Crude **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate**
- Ethanol (95% or absolute), hot
- Erlenmeyer flask
- Heating plate with magnetic stirring
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Place the crude product in an Erlenmeyer flask.
- Add the minimum amount of hot ethanol required to fully dissolve the solid (approximately 3 mL of ethanol per gram of crude product).[1]
- Stir the solution on a heating plate until all the solid has dissolved. Do not overheat.
- Remove the flask from the heat and allow it to cool slowly to room temperature over 2-4 hours.[1] Crystal formation should be observed.
- For maximum yield, the flask can be placed in an ice bath for 30 minutes after it has reached room temperature.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol.
- Dry the purified crystals under vacuum to remove residual solvent.

Protocol 2: General Guideline for Photostability Testing

This protocol is adapted from the ICH Q1B guidelines and can be used to assess the intrinsic photostability of the compound.[11]

Materials:

- **(E)-Ethyl 2-cyano-3-(4-hydroxyphenyl)acrylate** (solid powder or in solution)
- Photostability chamber with a calibrated light source (e.g., option 1 or 2 from ICH Q1B)
- Transparent, colorless containers (e.g., quartz or borosilicate glass vials)
- Aluminum foil
- Analytical method for quantification (e.g., HPLC-UV)

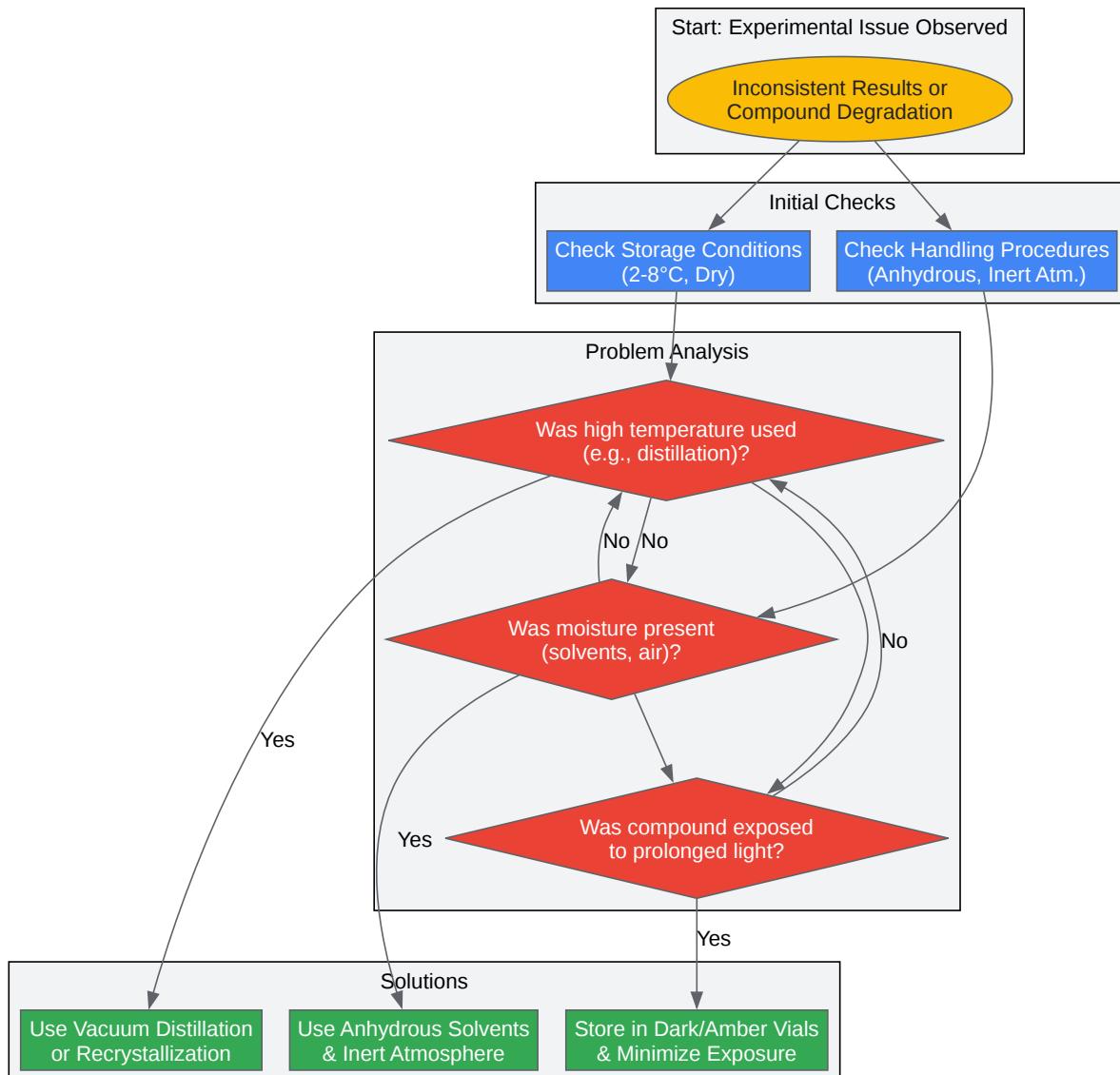
Procedure:

- Sample Preparation:
 - Prepare multiple samples of the compound. If testing a solution, use a relevant anhydrous solvent.
 - Prepare a "dark control" sample by wrapping an identical container completely in aluminum foil to shield it from light.[11]
- Exposure:
 - Place the test samples and the dark control sample in the photostability chamber.[11]
 - Expose the samples to a light source that provides both UV and visible light, as specified in ICH guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near UV energy of not less than 200 watt hours/square meter).
 - Maintain a constant temperature to minimize thermal degradation.
- Analysis:

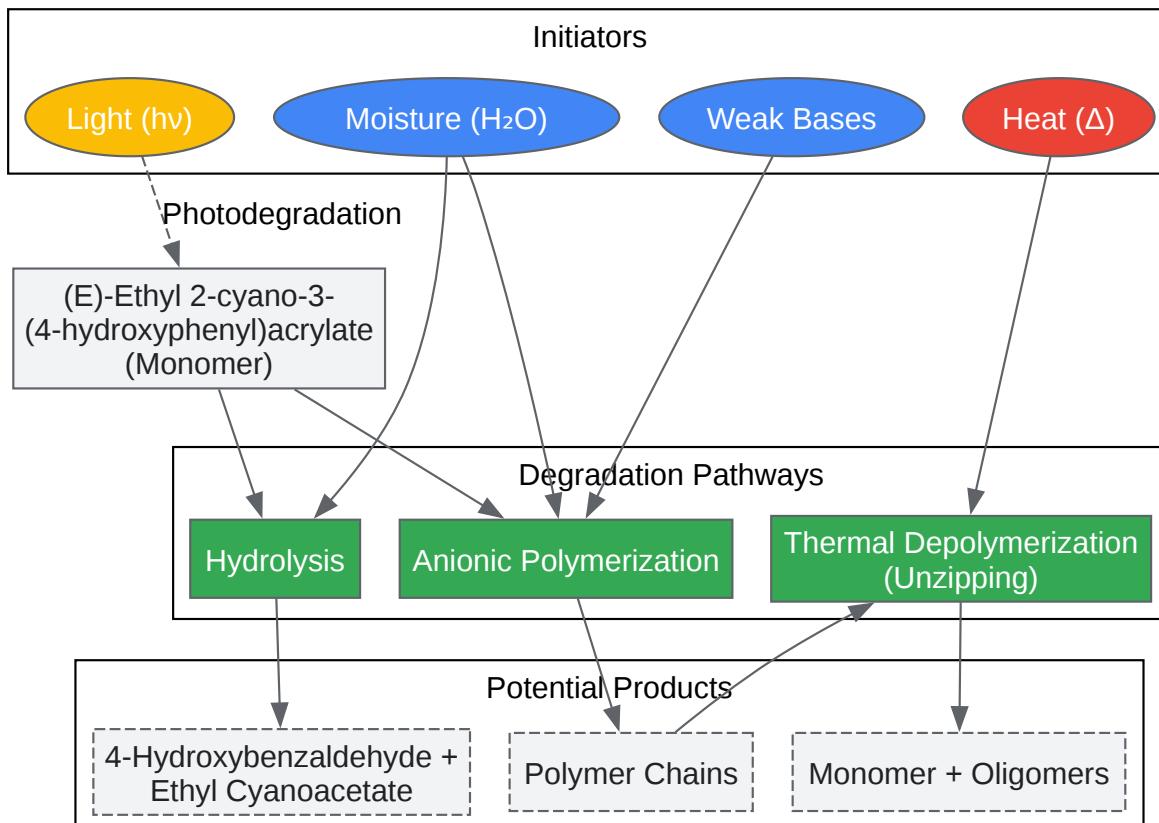
- At specified time points, withdraw samples and the dark control.
- Analyze the samples for any changes in physical properties (e.g., appearance, color).
- Quantify the compound's purity and identify any major degradation products using a validated analytical method like HPLC.

- Evaluation:
 - Compare the results from the light-exposed samples to the dark control. A significant difference indicates photodegradation.
 - If degradation occurs, further studies on light-resistant packaging are recommended.[11]

Visualizations

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Caption: Troubleshooting workflow for stability issues.

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Caption: Inferred degradation pathways of the compound.

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